

Molecular weight and formula of (R)-4-Octanol

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Compound of Interest

Compound Name: (R)-4-Octanol

Cat. No.: B12673692

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An In-depth Technical Guide on **(R)-4-Octanol**: Molecular Weight and Formula

For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental physicochemical properties of chemical entities is paramount. This document provides a concise technical overview of the molecular formula and molecular weight of **(R)-4-Octanol**.

Molecular Properties of (R)-4-Octanol

(R)-4-Octanol is a secondary alcohol. The molecular formula and molecular weight are foundational data points for a wide range of applications, including stoichiometry, solution preparation, and analytical characterization.

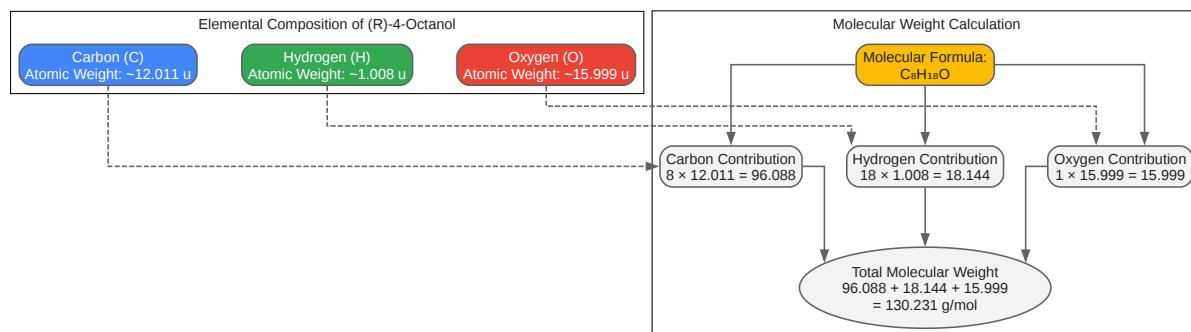
Property	Value
Molecular Formula	C ₈ H ₁₈ O ^{[1][2][3][4][5]}
Molecular Weight	130.23 g/mol ^{[1][2][5]}
Monoisotopic Mass	130.135765193 Da ^{[1][2]}

Note: The molecular weight may be cited as 130.2279 g/mol in some sources.^{[3][4]}

Determination of Molecular Weight

The molecular weight of a compound is derived from its molecular formula by summing the atomic weights of its constituent atoms. The diagram below illustrates the logical workflow for

calculating the molecular weight of **(R)-4-Octanol** based on its elemental composition.



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Caption: Molecular weight calculation workflow for **(R)-4-Octanol**.

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References

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